

# "N,4-dimethyl-1,3-thiazol-2-amine safety and handling"

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## Compound of Interest

Compound Name: *N,4-dimethyl-1,3-thiazol-2-amine*

Cat. No.: *B189690*

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An In-depth Technical Guide to the Safety and Handling of **N,4-dimethyl-1,3-thiazol-2-amine**

This guide provides comprehensive safety and handling information for **N,4-dimethyl-1,3-thiazol-2-amine** (CAS No: 2161-68-4), intended for researchers, scientists, and professionals in drug development. The following sections detail the hazard classifications, physical and chemical properties, safe handling procedures, personal protective equipment, and emergency protocols.

## Hazard Identification and Classification

**N,4-dimethyl-1,3-thiazol-2-amine** is classified as hazardous. The primary routes of exposure are ingestion and skin contact, and it is also noted for its environmental toxicity.

GHS Classification:

- Acute Toxicity, Oral (Category 4)
- Skin Irritation (Category 2)
- Short-term (acute) aquatic hazard (Category 1)

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H400: Very toxic to aquatic life.

## Quantitative Data Summary

Due to the limited availability of a comprehensive public safety data sheet specifically for **N,4-dimethyl-1,3-thiazol-2-amine**, a complete quantitative data summary is not available. The information below is based on the GHS classifications from available sources.

Property	Value	Source(s)
Molecular Formula	C5H8N2S	<a href="#">[1]</a>
Molecular Weight	128.19 g/mol	<a href="#">[1]</a>
GHS Hazard Class	Acute toxicity, Oral (Category 4)	
Skin irritation (Category 2)		
Acute aquatic hazard (Category 1)		
Hazard Statements	H302, H315, H400	

## Physical and Chemical Properties

Detailed experimental data on the physical and chemical properties of **N,4-dimethyl-1,3-thiazol-2-amine** are not extensively reported in publicly available literature. The hydrochloride salt of the compound is noted to have a melting point of 226-228 °C.

## Experimental Protocols

Detailed experimental protocols for the safety and toxicological assessment of **N,4-dimethyl-1,3-thiazol-2-amine** are not publicly available. The hazard classifications are based on data submitted to regulatory bodies.

## Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

### Handling:

- Ventilation: Handle in a well-ventilated area. The use of a chemical fume hood is recommended.
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area. Contaminated clothing should be removed and washed before reuse.
- Contact Avoidance: Avoid contact with skin and eyes. Prevent the formation of dust and aerosols.

### Storage:

- Container: Keep in a tightly closed, properly labeled container.
- Conditions: Store in a cool, dry, and well-ventilated place.
- Incompatibilities: Keep away from strong oxidizing agents.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is essential to minimize exposure.

PPE Category	Item	Standard/Specification
Eye and Face Protection	Safety goggles or face shield	ANSI Z87.1 compliant or European Standard EN166
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Inspect gloves before use. Dispose of contaminated gloves properly.
Body Protection	Laboratory coat	Long-sleeved to protect skin and personal clothing.
Respiratory Protection	NIOSH-approved respirator	Required if ventilation is inadequate or when handling powders to prevent inhalation.

## Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an emergency.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, get medical advice.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If symptoms persist, seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. Call a POISON CENTER or doctor if you feel unwell.

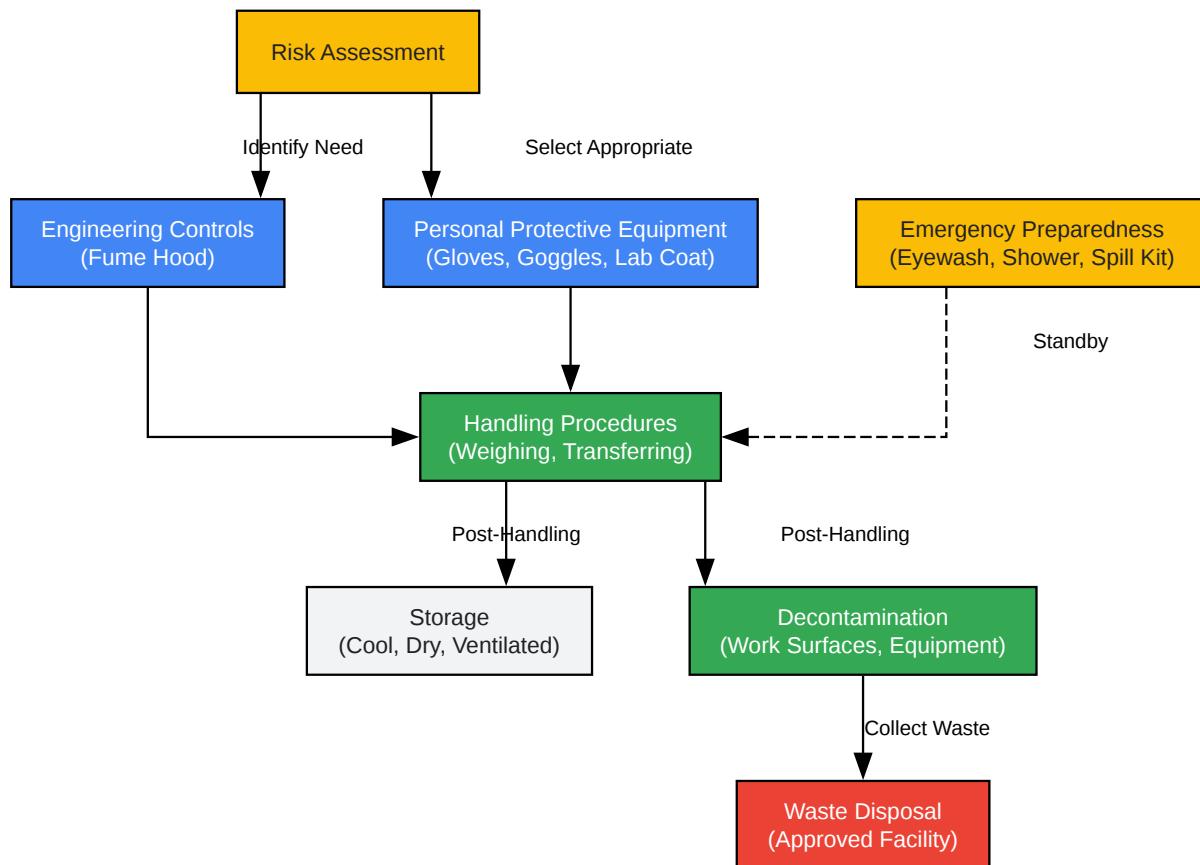
Spill Response: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For large spills, evacuate the area and follow emergency procedures. Avoid allowing the substance to enter drains to prevent environmental contamination.

## Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.

## Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **N,4-dimethyl-1,3-thiazol-2-amine**.



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Caption: Workflow for the safe handling of **N,4-dimethyl-1,3-thiazol-2-amine**.

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## References

- 1. N,4-dimethyl-1,3-thiazol-2-amine [chemicalbook.com]
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